

Commercial Suppliers and Technical Guide for 3-Ethylhexan-2-one

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Compound of Interest

Compound Name: 3-Ethylhexan-2-one

Cat. No.: B13584170

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of commercial suppliers for **3-Ethylhexan-2-one** (CAS No. 6137-05-9), along with essential technical data and generalized experimental protocols for its handling and initial evaluation in a research and development setting.

Commercial Supplier Overview

The following table summarizes key quantitative data for **3-Ethylhexan-2-one** from various commercial suppliers. This information is crucial for procurement and initial experimental design.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Grades	Minimum Order Quantity
Hebei Nengqian Chemical Import and Export Co., LTD	6137-05-9	C8H16O	128.21	99%	Industrial, Food, Pharmaceutical[1][2]	1 Kilogram[1][2]
SAGECHEM LIMITED (via MOLBASE)	6137-05-9	C8H16O	128.212	98%	Not Specified[3]	1 kg[3]
ChemScene	855919-51-6 (for 3-Ethyl-3-methylhexan-2-one)	C9H18O	142.24	≥98%	Not Specified[4]	Not Specified
ChemicalBook	6137-05-9	C8H16O	128.21	Not Specified	Not Specified	Not Specified

Note: ChemScene provides data for a structurally similar compound, 3-Ethyl-3-methylhexan-2-one, which may be of interest for comparative studies.[4]

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **3-Ethylhexan-2-one** is fundamental for its application in research.

Property	Value	Source
IUPAC Name	3-ethylhexan-2-one	PubChem[4][5]
Synonyms	3-ethyl-2-hexanone	PubChem[4]
Boiling Point	157.5-158.5 °C (at 761 Torr)	ChemicalBook[6]
Density	0.811±0.06 g/cm ³ (Predicted)	ChemicalBook[6]
Appearance	Described as a powder by one supplier, though it is expected to be a liquid at room temperature based on its boiling point.	Hebei Nengqian Chemical Import and Export Co., LTD[1] [2]

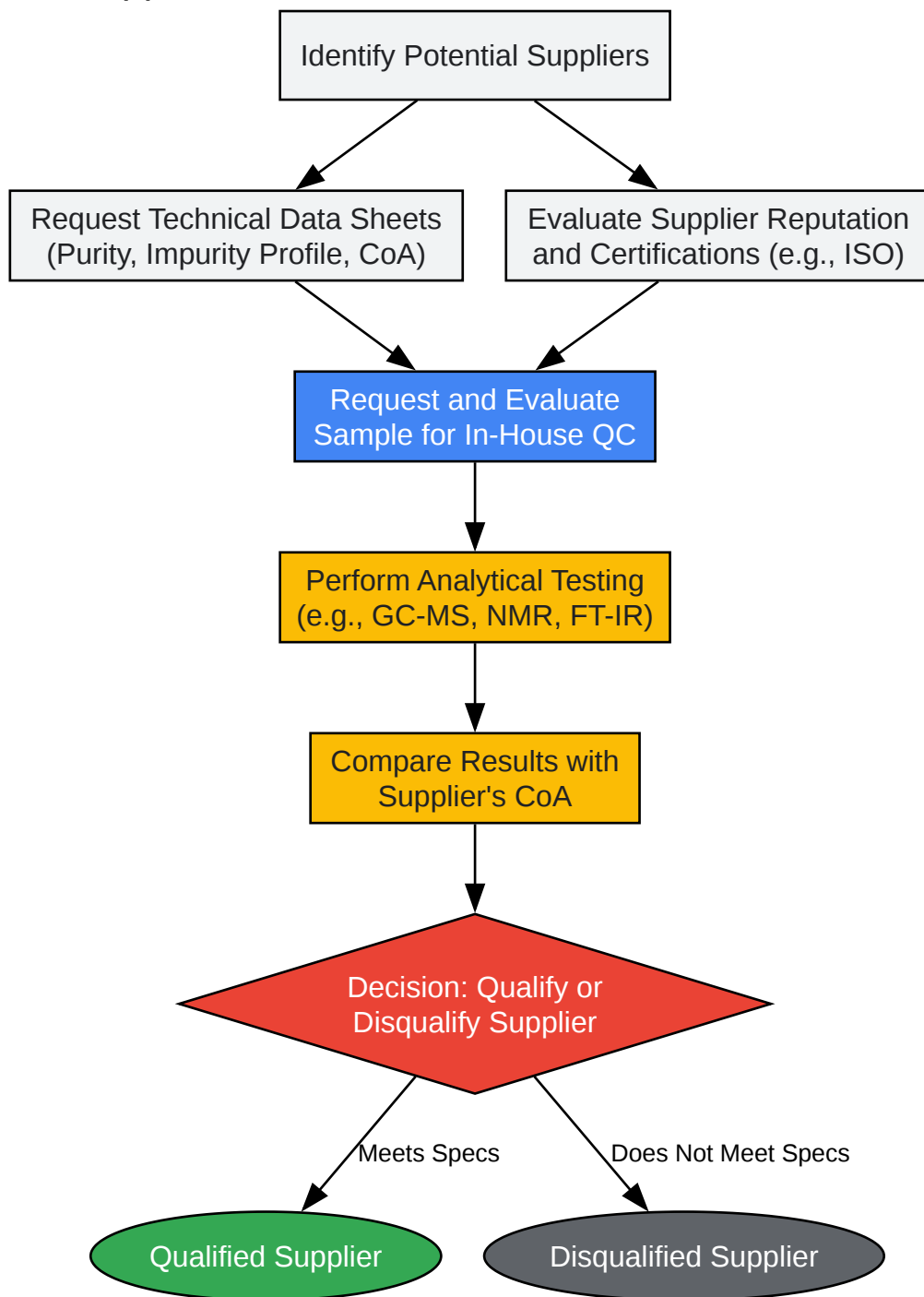
Generalized Experimental Protocols

While specific experimental protocols for **3-Ethylhexan-2-one** are not readily available in the public domain, the following sections provide detailed, best-practice methodologies for the safe handling, quality assessment, and initial experimental use of a new chemical reagent like **3-Ethylhexan-2-one**.

Supplier Selection and Qualification Workflow

The selection of a reliable supplier is a critical first step to ensure the quality and consistency of the chemical starting material. The following workflow outlines a systematic approach to qualifying a new supplier.

Supplier Selection and Qualification Workflow



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Caption: A workflow for qualifying commercial suppliers of chemical reagents.

In-House Quality Control and Purity Verification

Upon receipt of a new batch of **3-Ethylhexan-2-one**, it is imperative to perform in-house quality control to verify its identity and purity.

Objective: To confirm the identity and assess the purity of the received **3-Ethylhexan-2-one**.

Materials:

- Received **3-Ethylhexan-2-one** sample
- Appropriate deuterated solvent (e.g., CDCl_3) for NMR spectroscopy
- High-purity solvent (e.g., dichloromethane or hexane) for GC-MS
- Gas Chromatograph-Mass Spectrometer (GC-MS)
- Nuclear Magnetic Resonance (NMR) Spectrometer
- Fourier-Transform Infrared (FTIR) Spectrometer

Methodology:

- Visual Inspection: Examine the sample for any visual inconsistencies such as discoloration or the presence of particulate matter.
- FTIR Spectroscopy:
 - Place a drop of the neat liquid sample on the ATR crystal of the FTIR spectrometer.
 - Acquire the infrared spectrum.
 - Identify characteristic peaks, particularly the strong carbonyl (C=O) stretch expected for a ketone, typically around 1715 cm^{-1} .
- NMR Spectroscopy:
 - Dissolve a small amount of the sample in a suitable deuterated solvent.
 - Acquire ^1H and ^{13}C NMR spectra.

- Analyze the chemical shifts, integration, and coupling patterns to confirm the molecular structure of **3-Ethylhexan-2-one**.
- GC-MS Analysis:
 - Prepare a dilute solution of the sample in a volatile organic solvent.
 - Inject the solution into the GC-MS system.
 - The gas chromatogram will indicate the purity by showing the relative area of the main peak.
 - The mass spectrum of the main peak should correspond to the molecular weight of **3-Ethylhexan-2-one** (128.21 g/mol) and exhibit a fragmentation pattern consistent with its structure.

Safe Handling and Storage Protocol

Adherence to proper safety procedures is paramount when working with any chemical reagent.

Personal Protective Equipment (PPE):

- Wear appropriate protective eyeglasses or chemical safety goggles.
- Use chemical-resistant gloves.
- Wear a lab coat.
- Ensure adequate ventilation, such as working in a fume hood.

Handling:

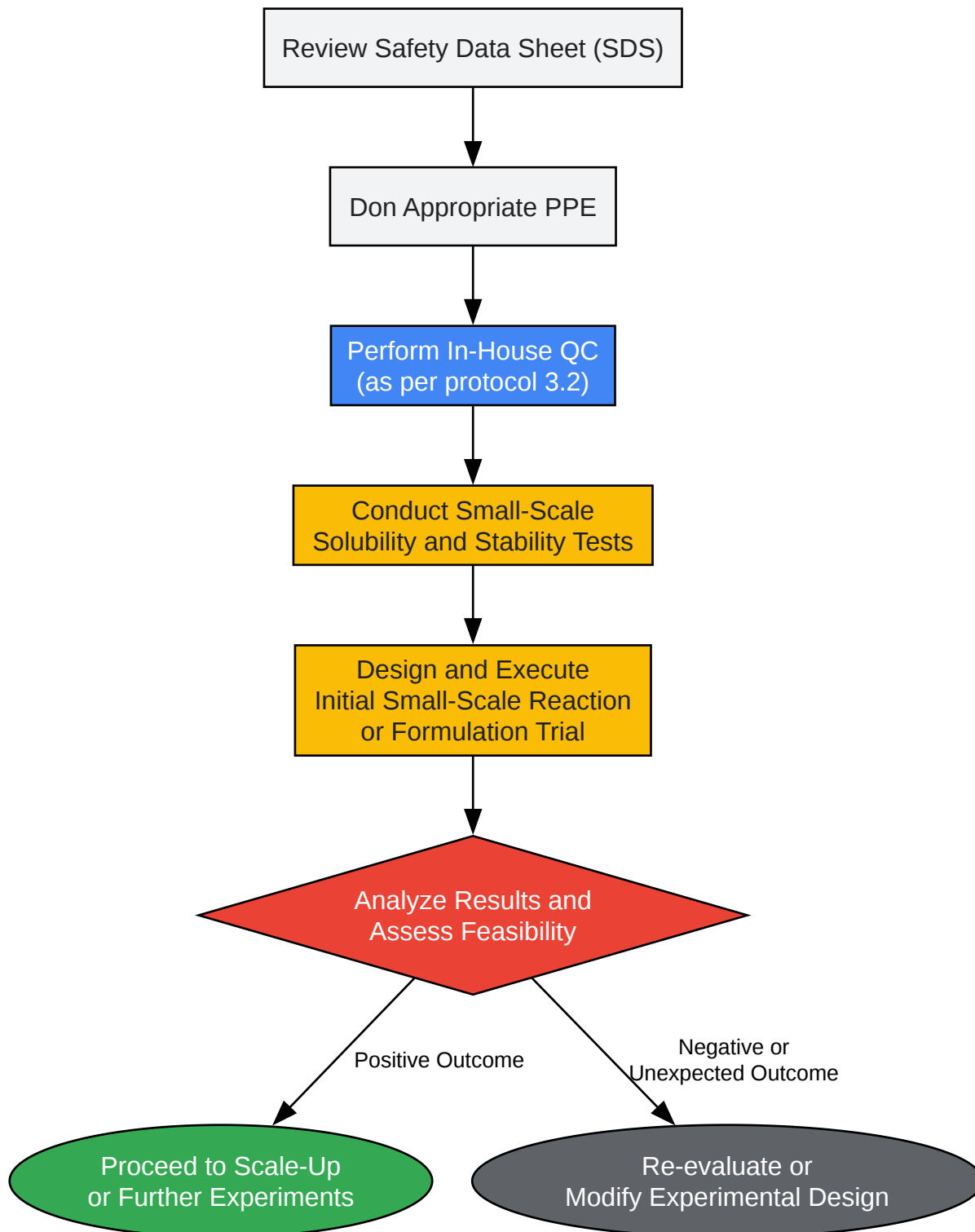
- Avoid contact with skin and eyes.
- Do not ingest or inhale.
- Keep away from heat, sparks, and open flames.
- Handle in accordance with good industrial hygiene and safety practices.[3]

Storage:

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.^[3]
- Some suppliers recommend storage at 2-8°C.^{[1][2]}

The following diagram illustrates a general workflow for the safe handling and initial experimental use of a new chemical.

Safe Handling and Initial Experimental Workflow



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Caption: A general workflow for the safe handling and initial experimental use of a new chemical reagent.

Potential Applications

While detailed research on **3-Ethylhexan-2-one** is limited, its structural motifs as a ketone suggest potential applications in the following areas:

- **Flavor and Fragrance Industry:** Ketones are often used as components in fragrance and flavor formulations. The structure of **3-Ethylhexan-2-one** may impart specific olfactory or gustatory characteristics.
- **Organic Synthesis:** It can serve as a building block or intermediate in the synthesis of more complex organic molecules, potentially for pharmaceutical or materials science applications. One supplier notes its application in the pharmaceutical industry and as a food additive.[1][2]

Further research is required to fully elucidate the specific applications and signaling pathways in which **3-Ethylhexan-2-one** may be involved.

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